Quingestanol Acetate: A Comprehensive Guide for Use as an Analytical Reference Standard

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Compound of Interest

Compound Name:	*Quingestanol*
CAS No.:	*10592-65-1*
Cat. No.:	*B080394*

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Introduction: The Role of **Quingestanol** Acetate in Modern Pharmaceutical Analysis

Quingestanol acetate, a synthetic progestin, serves as a critical reference standard in the quality control and developmental stages of pharmaceutical products.[1] Its well-defined chemical structure and properties allow for the accurate quantification and identification of active pharmaceutical ingredients (APIs) and their related impurities. This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective utilization of **Quingestanol** Acetate as a reference standard. We will delve into detailed analytical methodologies, validation protocols, and stability-indicating studies, underscoring the causality behind experimental choices to ensure scientific integrity and reproducible results.

Chemical and Physical Properties of **Quingestanol** Acetate

A thorough understanding of the physicochemical properties of a reference standard is fundamental to the development of robust analytical methods.

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Property	Value	Source
Chemical Name	[(8R,9S,10R,13S,14S,17R)-3-cyclopentyloxy-17-ethynyl-13-methyl-2,7,8,9,10,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate	[1]
CAS Number	3000-39-3	[2]
Molecular Formula	C27H36O3	[1][2]
Molecular Weight	408.6 g/mol	[1]
Appearance	White to off-white crystalline powder	(General knowledge for steroids)
Solubility	Soluble in organic solvents like acetonitrile, methanol, and dichloromethane. Poorly soluble in water.	(Inferred from typical steroid properties and general knowledge)

Part 1: High-Performance Liquid Chromatography (HPLC) Method for Assay and Related Substances

High-Performance Liquid Chromatography (HPLC) is the cornerstone for the analysis of non-volatile and thermally labile compounds like **Quingestanol** Acetate. The following protocols are designed to serve as a robust starting point for method development and validation.

Rationale for Method Development

The selection of a reversed-phase HPLC method is predicated on the non-polar nature of the **Quingestanol** Acetate molecule. A C18 column is chosen for its versatility and proven efficacy in separating a wide range of hydrophobic compounds. The mobile phase, a combination of acetonitrile and water, is selected for its UV transparency and miscibility. The addition of a buffer is generally not required for neutral compounds like **Quingestanol** Acetate, simplifying

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the mobile phase preparation. The detection wavelength is selected based on the UV absorbance maxima of the analyte, which for many steroids falls in the range of 200-250 nm.

Proposed HPLC-UV Method for Assay

This method is intended for the quantification of **Quingestanol** Acetate in a drug substance or finished product.

Chromatographic Conditions:

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Parameter	Recommended Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Provides good resolution and efficiency for steroid analysis.
Mobile Phase	Acetonitrile:Water (70:30, v/v)	Offers appropriate polarity for the elution of Quingestanol Acetate with a reasonable retention time.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and column efficiency.
Column Temperature	30 °C	Ensures reproducible retention times by minimizing temperature fluctuations.
Detection Wavelength	210 nm	A common wavelength for detecting steroids that lack strong chromophores at higher wavelengths.
Injection Volume	10 µL	A typical injection volume to achieve good peak shape and sensitivity.
Run Time	10 minutes	Sufficient to allow for the elution of the main peak and any early or late-eluting impurities.

Sample Preparation:

- Standard Solution (0.1 mg/mL): Accurately weigh approximately 10 mg of **Quingestanol** Acetate reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.

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- Sample Solution (0.1 mg/mL): Prepare the sample to obtain a final concentration of approximately 0.1 mg/mL of **Quingestanol** Acetate in the mobile phase. This may involve dissolution, extraction, and filtration steps depending on the sample matrix.

Method Validation Protocol

Method validation is essential to ensure that the analytical procedure is suitable for its intended purpose.[3][4] The following parameters should be assessed according to ICH Q2(R1) guidelines.

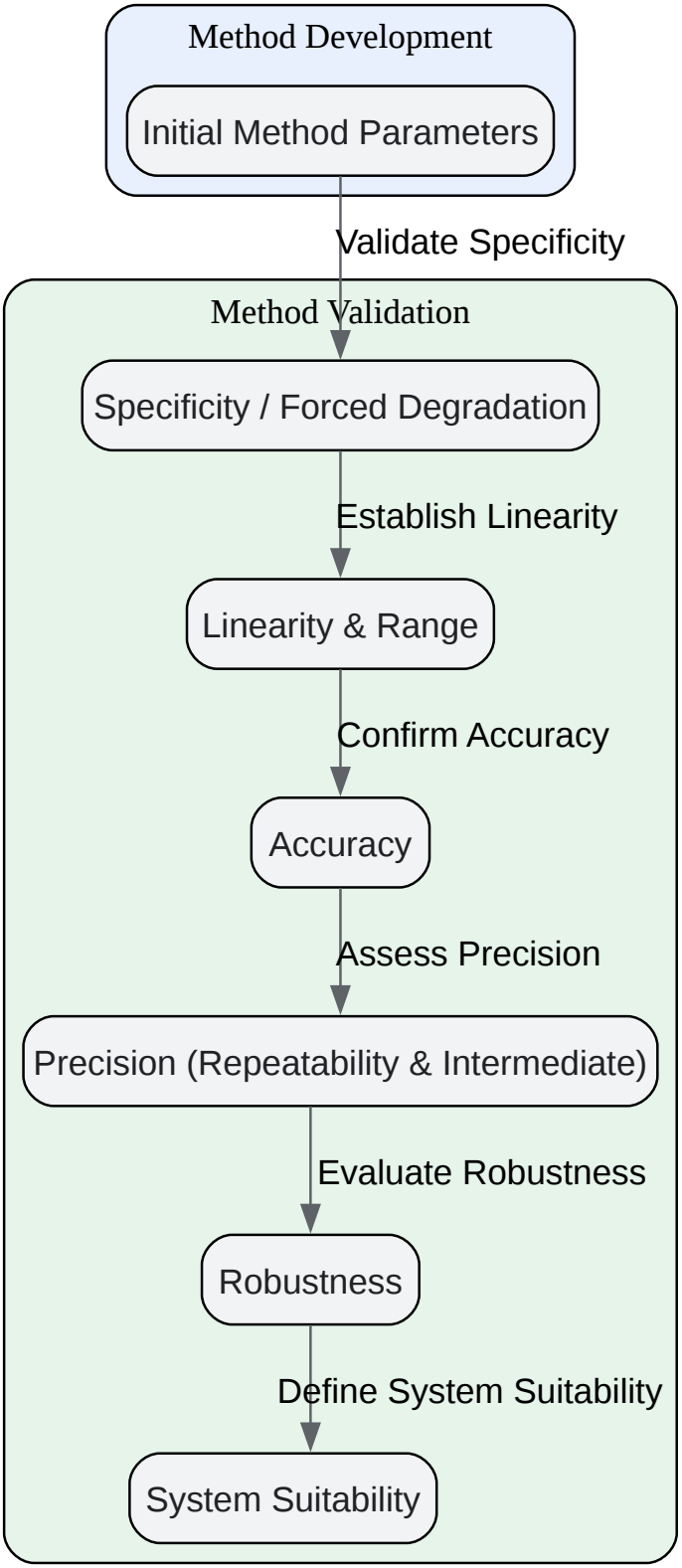
Validation Parameters and Acceptance Criteria:

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Parameter	Procedure	Acceptance Criteria
Specificity	Analyze blank, placebo, standard, and sample solutions. Perform forced degradation studies.	No interference at the retention time of Quingestanol Acetate. The peak should be pure, as determined by a photodiode array (PDA) detector.
Linearity	Prepare at least five concentrations of the reference standard (e.g., 50-150% of the assay concentration).	Correlation coefficient (r^2) ≥ 0.999. The y-intercept should be close to zero.
Accuracy	Analyze samples spiked with known amounts of reference standard at three concentration levels (e.g., 80%, 100%, 120%).	Mean recovery should be between 98.0% and 102.0%.
Precision	- Repeatability: Six replicate injections of the standard solution. - Intermediate Precision: Analysis on different days, by different analysts, or on different equipment.	Relative Standard Deviation (RSD) ≤ 2.0%.
Range	Confirmed by linearity and accuracy studies.	The range over which the method is precise, accurate, and linear.
Robustness	Deliberately vary method parameters (e.g., flow rate ±0.1 mL/min, column temperature ±2 °C, mobile phase composition ±2%).	System suitability parameters should remain within acceptable limits.

Workflow for HPLC Method Validation

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Caption: A typical workflow for the validation of an HPLC analytical method.

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Part 2: Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities and Trace Analysis

While HPLC is the primary technique for **Quingestanol** Acetate, Gas Chromatography-Mass Spectrometry (GC-MS) can be invaluable for the analysis of volatile or semi-volatile impurities that may be present from the synthesis process.

Rationale for GC-MS Application

GC-MS is highly sensitive and specific, making it ideal for identifying and quantifying trace-level impurities.[5] The mass spectrometer provides structural information, aiding in the identification of unknown compounds. For a semi-volatile compound like **Quingestanol** Acetate, derivatization might be necessary to improve its volatility and thermal stability.

Proposed GC-MS Method (Conceptual)

This method would require optimization based on the specific impurities of interest.

GC-MS Conditions:

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Parameter	Recommended Condition	Rationale
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm	A robust, low-bleed column suitable for a wide range of analytes.
Inlet Temperature	280 °C	Ensures efficient vaporization of the analyte.
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Oven Program	Start at 150 °C, hold for 1 min, ramp to 300 °C at 20 °C/min, hold for 5 min	A general-purpose temperature program that can be optimized.
MS Transfer Line	290 °C	Prevents condensation of the analyte before entering the mass spectrometer.
Ion Source	Electron Ionization (EI) at 70 eV	Standard ionization technique for creating reproducible mass spectra.
Mass Range	50-550 amu	Covers the expected mass range of Quingestanol Acetate and its potential fragments.

Sample Preparation:

- Standard/Sample Solution (10 µg/mL): Prepare solutions in a volatile solvent like dichloromethane or ethyl acetate.[6]
- Derivatization (if necessary): For improved volatility, silylation using a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) can be employed.

Part 3: Forced Degradation and Stability-Indicating Method Development

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Forced degradation studies are crucial for developing a stability-indicating analytical method, which can distinguish the intact drug from its degradation products.[7][8][9][10]

Rationale for Stress Conditions

The stress conditions are chosen to mimic potential degradation pathways that could occur during manufacturing, storage, and handling. These include hydrolysis, oxidation, and photolysis.

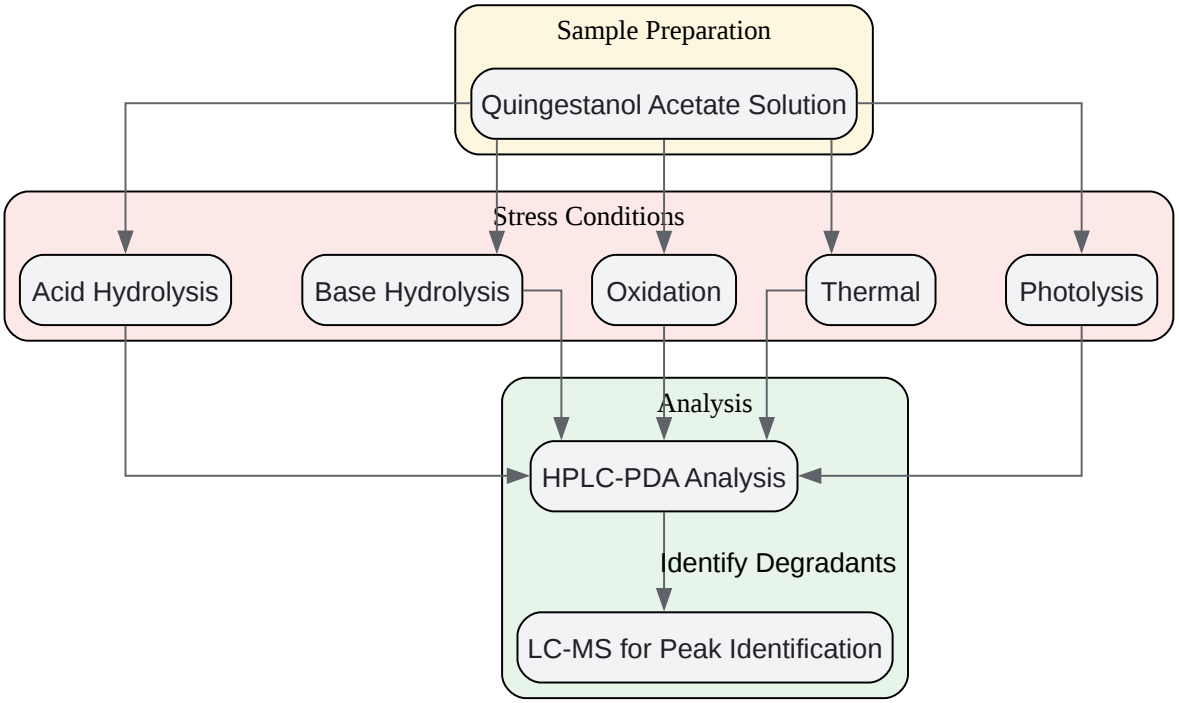
Forced Degradation Protocol

A target degradation of 5-20% is generally desirable to ensure that the degradation products are formed at detectable levels without completely degrading the parent compound.[10]

Stress Condition	Reagent and Conditions
Acid Hydrolysis	0.1 M HCl at 60 °C for 24 hours
Base Hydrolysis	0.1 M NaOH at 60 °C for 24 hours
Oxidative Degradation	3% H_2O_2 at room temperature for 24 hours
Thermal Degradation	Solid drug substance at 80 °C for 48 hours
Photolytic Degradation	Expose solution to UV light (254 nm) and visible light for a defined period

Forced Degradation Workflow

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Caption: Workflow for conducting a forced degradation study.

Conclusion

The protocols and guidelines presented in this application note provide a solid foundation for the use of **Quingestanol** Acetate as a reference standard in analytical chemistry. Adherence to these scientifically sound methodologies and a thorough understanding of the principles behind them will enable researchers and scientists to generate accurate, reliable, and reproducible data, ensuring the quality and safety of pharmaceutical products. It is imperative to remember that these protocols serve as a starting point, and optimization based on specific laboratory conditions and sample matrices is a critical component of successful analytical method implementation.

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